

Reducing background interference in low-level Po-218 counting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Polonium-218

Cat. No.: B1236091

[Get Quote](#)

Technical Support Center: Low-Level Po-218 Counting

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with low-level **Polonium-218** (Po-218) counting.

Troubleshooting Guides

This section addresses specific issues that may arise during your experiments.

Question: My background counts are unexpectedly high. What are the potential causes and how can I troubleshoot this?

Answer:

High background counts are a common issue in low-level alpha spectrometry and can originate from several sources. Follow these steps to identify and mitigate the problem:

- Check for Radon Interference: Radon (specifically Rn-222) and its progeny, including Po-218, are significant sources of background.
 - Action: Ensure your counting chamber has a good vacuum seal. If you are operating at ambient pressure, purge the chamber with aged, radon-free nitrogen or argon gas. Check

for any leaks in your system. For continuous air monitors, a diffusion screen can be used to physically remove a portion of radon daughters before sample collection[1].

- Inspect for Detector Contamination: The detector surface can become contaminated over time.
 - Action: Carefully clean the detector surface according to the manufacturer's instructions. A common method involves using a cotton ball dampened with high-purity isopropyl alcohol, followed by drying with dry air or nitrogen[2].
- Evaluate for Recoil Contamination: When a Po-218 nucleus emits an alpha particle, the resulting daughter nucleus (Lead-214) can recoil and implant itself onto the detector surface, creating a persistent source of background.
 - Action: To prevent this, you can:
 - Place a thin disposable film, such as Collodion or Mylar, between the source and the detector.[3][4][5]
 - Operate the spectrometer with a slight vacuum (an "air cushion") and apply a negative bias to the sample holder to attract the positive recoil ions back to the sample.[6][7]
- Review Sample Preparation: The sample itself or the materials used for its preparation can introduce background.
 - Action: Analyze a blank sample (a planchet prepared in the same way as your samples but without the analyte) to quantify the background from your reagents and preparation process. Ensure that all chemicals and materials used are of high purity and have been tested for radioactivity.
- Assess Environmental and Cosmic Radiation: High-energy cosmic rays and natural radioactivity in the surrounding environment (e.g., concrete walls) can contribute to the background.
 - Action: If possible, use a detector constructed from low-background materials like electrolytic copper or low-activity stainless steel[8]. Employing shielding made of materials like pre-World War II steel or high-purity lead can significantly reduce environmental

gamma radiation.[8] For ultimate sensitivity, operating the counting system in a deep underground laboratory will minimize the cosmic ray flux.[9]

Question: I am observing poor energy resolution and peak tailing in my Po-218 spectrum. What could be the cause?

Answer:

Poor energy resolution and peak tailing can compromise the accuracy of your measurements. The primary causes are related to the physical properties of your sample source and the counting geometry.

- **Source Thickness and Uniformity:** If the radioactive layer on your planchet is too thick or non-uniform, the alpha particles emitted from deeper within the source will lose some of their energy before they reach the detector. This energy loss leads to a broadening of the peak and a "tail" on the low-energy side.[10][11][12]
 - Action: Aim to prepare sources that are as thin and uniform as possible. Techniques like electrodeposition are known to produce high-quality, thin sources.[12]
- **Source-to-Detector Distance:** The distance between the source and the detector can affect resolution. If the distance is too small, there can be an increase in the peak width.[13]
 - Action: Optimize the source-to-detector distance. A common recommendation is a spacing of 1.5 to 2 times the detector diameter.[2]
- **Vacuum Level:** While a slight vacuum can help with recoil suppression, a poor vacuum will cause the alpha particles to lose energy as they travel through the residual air, degrading the resolution.
 - Action: Ensure you are operating at the optimal vacuum level for your system. For high-resolution spectrometry, a good vacuum (≤ 100 microns Hg) is typically required.[2]

Frequently Asked Questions (FAQs)

What are the main sources of background interference in low-level Po-218 counting?

The primary sources of background interference include:

- Cosmic Radiation: High-energy particles from space that can interact with the detector or surrounding materials.[\[8\]](#)[\[9\]](#)
- Environmental Radioactivity: Naturally occurring radioactive materials (NORM) in the laboratory environment, such as in concrete and building materials.[\[8\]](#)
- Radon and its Progeny: Radon gas (Rn-222) is ubiquitous and its decay products, including Po-218, can be present in the air and on surfaces.[\[1\]](#)
- Detector Materials: The materials used to construct the detector and the counting chamber can have intrinsic radioactivity.[\[8\]](#)[\[9\]](#)
- Recoil Contamination: The implantation of recoiling daughter nuclei onto the detector surface following alpha decay of the sample.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Sample Matrix and Reagents: Impurities in the sample itself or in the chemical reagents used for sample preparation.

How can I minimize recoil contamination of my detector?

There are two primary methods to prevent recoil contamination:

- Source Coating: Cover the prepared sample with a very thin film, such as Collodion or Mylar. This film is thick enough to stop the recoiling nuclei but thin enough to allow the alpha particles to pass through with minimal energy loss.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Vacuum Control and Biasing: Operate the alpha spectrometer at a controlled low vacuum. The residual air molecules will slow down the recoil ions. In conjunction with this, applying a negative electrical bias to the sample holder will attract the positively charged recoil ions back to the sample, preventing them from reaching the detector.[\[6\]](#)[\[7\]](#)

What is pulse shape analysis and how does it reduce background?

Pulse shape analysis (PSA) is an electronic technique that discriminates between events based on the shape of the electrical pulse they generate in the detector. Alpha particles originating from the sample will produce pulses with a different rise time and shape compared to those originating from the detector surfaces or from other types of radiation like cosmic rays.

[14] By electronically rejecting pulses that do not have the characteristic shape of a true sample event, the background can be significantly reduced. For example, the GERDA experiment used PSA to suppress background by a factor of about 5.[15]

What are the characteristics of a good low-background alpha detector?

A good low-background alpha detector, such as a Passivated Implanted Planar Silicon (PIPS) detector, should have the following characteristics:

- Low Intrinsic Radioactivity: Constructed from materials that are themselves very low in natural radioactivity.[7][8]
- High Resolution: The ability to distinguish between alpha particles of slightly different energies.[10]
- Low Noise: Minimal electronic noise to ensure a low detection threshold.[10]
- Thin Entrance Window: A very thin dead layer on the detector surface to minimize energy loss of the alpha particles before they are detected.[10]
- Cleanable Surface: A rugged surface that can be easily and effectively cleaned if it becomes contaminated.[10]

Quantitative Data on Background Reduction

The following table summarizes typical background levels and the effectiveness of certain reduction techniques.

Parameter	Typical Value/Range	Notes
Background Count Rate (PIPS Detectors)	< 0.05 counts/hr/cm ²	For A-series PIPS detectors in the 3 to 8 MeV energy range. [9] [10] [16]
Pulse Shape Analysis (PSA) Effectiveness	Background suppression by a factor of ~5	As demonstrated in the GERDA Phase II experiment. [15]
Ultra-Low Background Ionization Chamber with PSA	Capable of measurements at 0.00005 α/cm ² -hr	This level is achievable by distinguishing the point of origin of the alpha particle. [14]

Experimental Protocols

Protocol 1: Preventing Recoil Contamination using a Collodion Film

This protocol describes the creation and use of a thin Collodion film to cover a sample and prevent detector contamination by recoil ions.[\[3\]](#)[\[5\]](#)

Materials:

- Collodion solution (4% USP)
- Shallow dish of water
- Wire loop (for creating the film)
- Pedestal for the alpha source

Methodology:

- Place a few drops of the Collodion solution onto the surface of the water in the shallow dish. The solution will spread out to form a thin film.
- Once the solvent has evaporated (the film will become solid), use the wire loop to pick up the film.

- Place your prepared alpha source on a pedestal that is narrower than the wire loop.
- Carefully lower the wire loop with the film over the source, draping the film across the sample. The film should not touch the surface of the source.
- Allow the film to dry completely.
- The source is now ready for counting in the alpha spectrometer.

Protocol 2: Co-precipitation of Actinides from Water Samples

This protocol outlines a common technique for pre-concentrating actinides, including Po-218 progeny, from water samples using calcium phosphate co-precipitation.[\[6\]](#)

Materials:

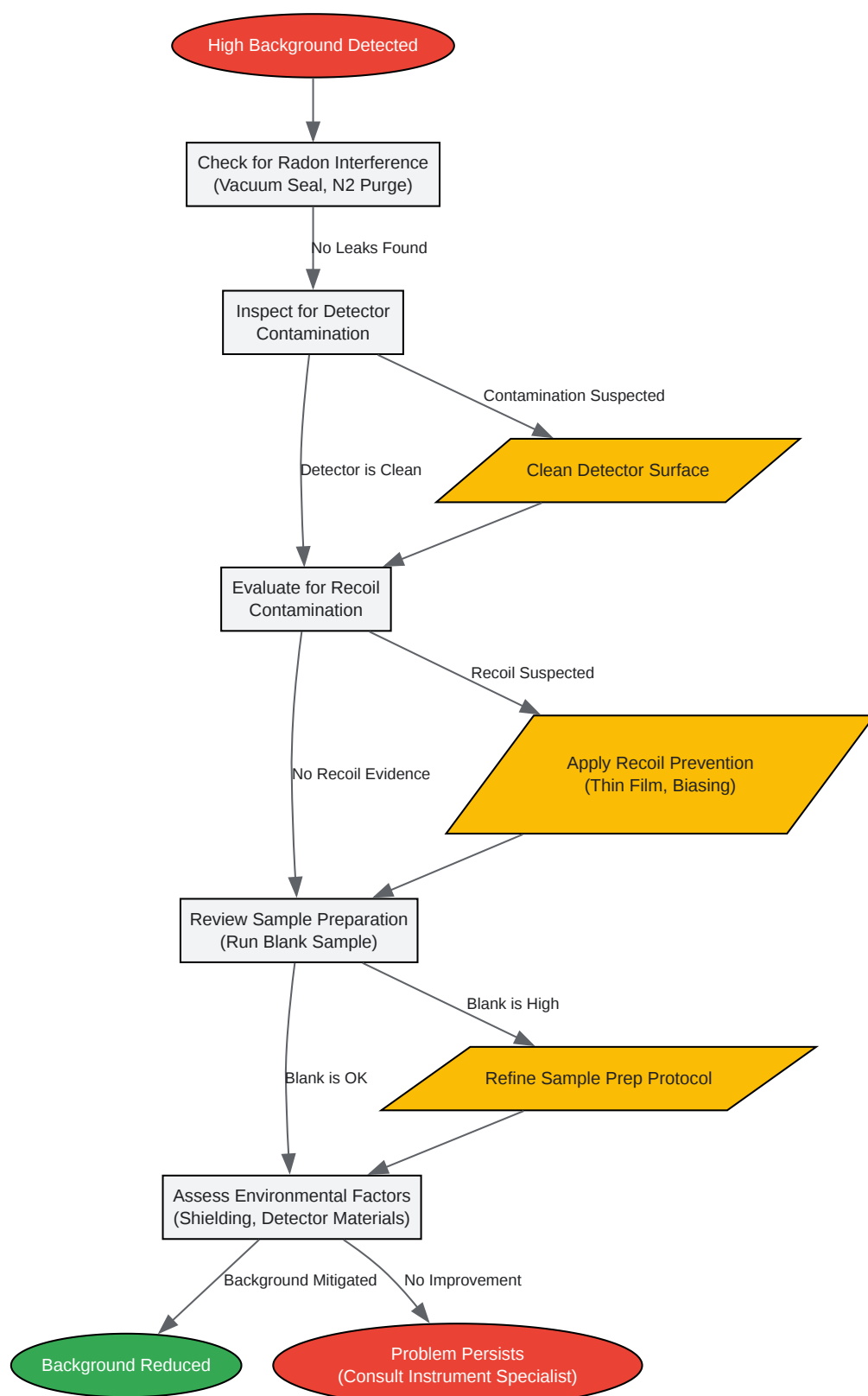
- Nitric Acid (HNO_3)
- Calcium Nitrate ($\text{Ca}(\text{NO}_3)_2$) solution
- Ammonium Phosphate ($(\text{NH}_4)_2\text{HPO}_4$) solution
- Ammonium Hydroxide (NH_4OH)

Methodology:

- Acidify the water sample to a pH of less than 2 by adding concentrated HNO_3 . This prevents the adsorption of actinides to the container walls.
- Add a known amount of Calcium Nitrate solution to the water sample and stir.
- Slowly add Ammonium Phosphate solution while stirring to form a calcium phosphate precipitate.
- Adjust the pH to above 9 by adding Ammonium Hydroxide to ensure complete precipitation. The actinides will co-precipitate with the calcium phosphate.
- Allow the precipitate to settle.

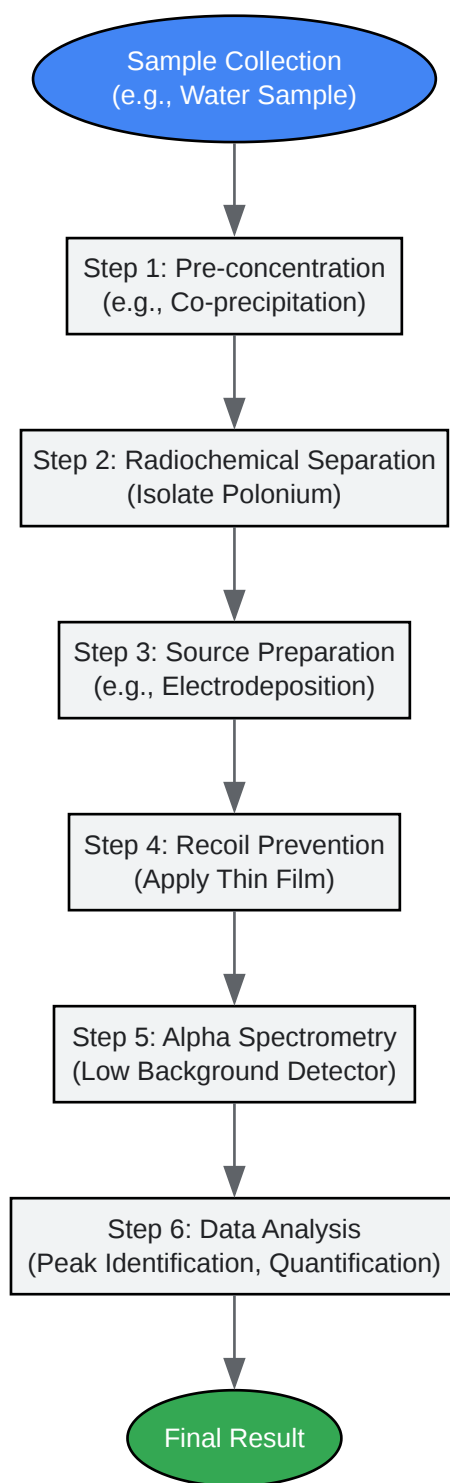
- Decant the supernatant liquid.
- Centrifuge the remaining slurry to collect the precipitate.
- The precipitate containing the actinides can then be dissolved in acid and prepared for further chemical separation and plating onto a planchet for counting.

Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for high background counts.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for low-level Po-218 analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Reducing radon daughter background in alpha continuous air monitors - UNT Digital Library [digital.library.unt.edu]
- 2. npl.washington.edu [npl.washington.edu]
- 3. akjournals.com [akjournals.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. ortec-online.com [ortec-online.com]
- 7. analytical-online.com [analytical-online.com]
- 8. luxiumsolutions.com [luxiumsolutions.com]
- 9. Frontiers | Low Background Radiation Detection Techniques and Mitigation of Radioactive Backgrounds [frontiersin.org]
- 10. mirion.com [mirion.com]
- 11. physicsopenlab.org [physicsopenlab.org]
- 12. researchgate.net [researchgate.net]
- 13. assets-mirion.mirion.com [assets-mirion.mirion.com]
- 14. researchgate.net [researchgate.net]
- 15. [2202.13355] Pulse shape analysis in GERDA Phase II [arxiv.org]
- 16. 318921.fs1.hubspotusercontent-na1.net [318921.fs1.hubspotusercontent-na1.net]
- To cite this document: BenchChem. [Reducing background interference in low-level Po-218 counting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1236091#reducing-background-interference-in-low-level-po-218-counting]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com